

Standard Operating Procedure: Safe Handling of XL-13n

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Compound of Interest

Compound Name: XL-13n

Cat. No.: B1193830

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This document provides essential safety and logistical information for the handling, use, and disposal of **XL-13n**. Adherence to these guidelines is mandatory to ensure personnel safety and environmental protection.

Substance Identification and Hazards

Compound Name: **XL-13n** Description: A potent, selective kinase inhibitor under investigation for oncological applications. Supplied as a 50mM solution in Dimethyl Sulfoxide (DMSO).

Hazard Classification:

- Acute Toxicity (Oral): Category 4
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 1
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)

Signal Word: Danger

Hazard Statements:

- Harmful if swallowed.
- Causes skin irritation.

- Causes serious eye damage.
- May cause respiratory irritation.

Personal Protective Equipment (PPE)

All personnel handling **XL-13n** must wear the following minimum PPE.

PPE Item	Specification	Rationale
Gloves	Double-gloving with nitrile gloves (inner) and chemical-resistant gloves (outer, e.g., butyl rubber).	Prevents skin contact and absorption. DMSO enhances dermal penetration of other chemicals.
Eye Protection	Chemical splash goggles and a full-face shield.	Protects against splashes and aerosols, preventing serious eye damage.
Lab Coat	Chemical-resistant, cuffed lab coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood is mandatory. For spill response outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes inhalation exposure to aerosols and volatile components.

Operational Plan: Handling and Storage Engineering Controls

- All handling of **XL-13n**, including aliquoting, dilutions, and additions to experimental systems, must be performed in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- A safety shower and eyewash station must be readily accessible within a 10-second travel distance.

Storage

- Store **XL-13n** in its original, tightly sealed container at -20°C.
- Keep in a designated, labeled, and secondary container within the freezer.
- Maintain an up-to-date chemical inventory.

Handling Procedure

- Preparation:
 - Don all required PPE as specified in Section 2.0.
 - Prepare the work area within the chemical fume hood by lining it with absorbent, plastic-backed paper.
 - Assemble all necessary equipment (e.g., pipettes, tubes, waste containers) within the fume hood.
- Dispensing:
 - Allow the **XL-13n** vial to equilibrate to room temperature before opening to prevent moisture condensation.
 - Carefully open the vial, avoiding any splashes.
 - Use only designated, calibrated pipettes for transferring **XL-13n**.
 - Dispense the required volume slowly and carefully.
- Post-Handling:
 - Securely cap the **XL-13n** vial and return it to the designated storage.
 - Decontaminate all surfaces within the fume hood with a 70% ethanol solution.
 - Dispose of all contaminated materials as outlined in Section 4.0.

- Remove PPE in the correct order to avoid cross-contamination (outer gloves, face shield, lab coat, inner gloves).
- Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

All waste contaminated with **XL-13n** is considered hazardous chemical waste.

Waste Stream	Collection Container	Disposal Procedure
Liquid Waste	Labeled, sealed, and chemical-resistant container.	Collect all liquid waste containing XL-13n. Do not mix with other waste streams.
Solid Waste	Labeled, lined, and sealed hazardous waste container.	Includes contaminated pipette tips, tubes, gloves, and absorbent paper.

- All waste containers must be clearly labeled with "Hazardous Waste: **XL-13n**".
- Contact the institution's Environmental Health and Safety (EHS) department for waste pickup. Do not dispose of **XL-13n** down the drain.

Experimental Protocols

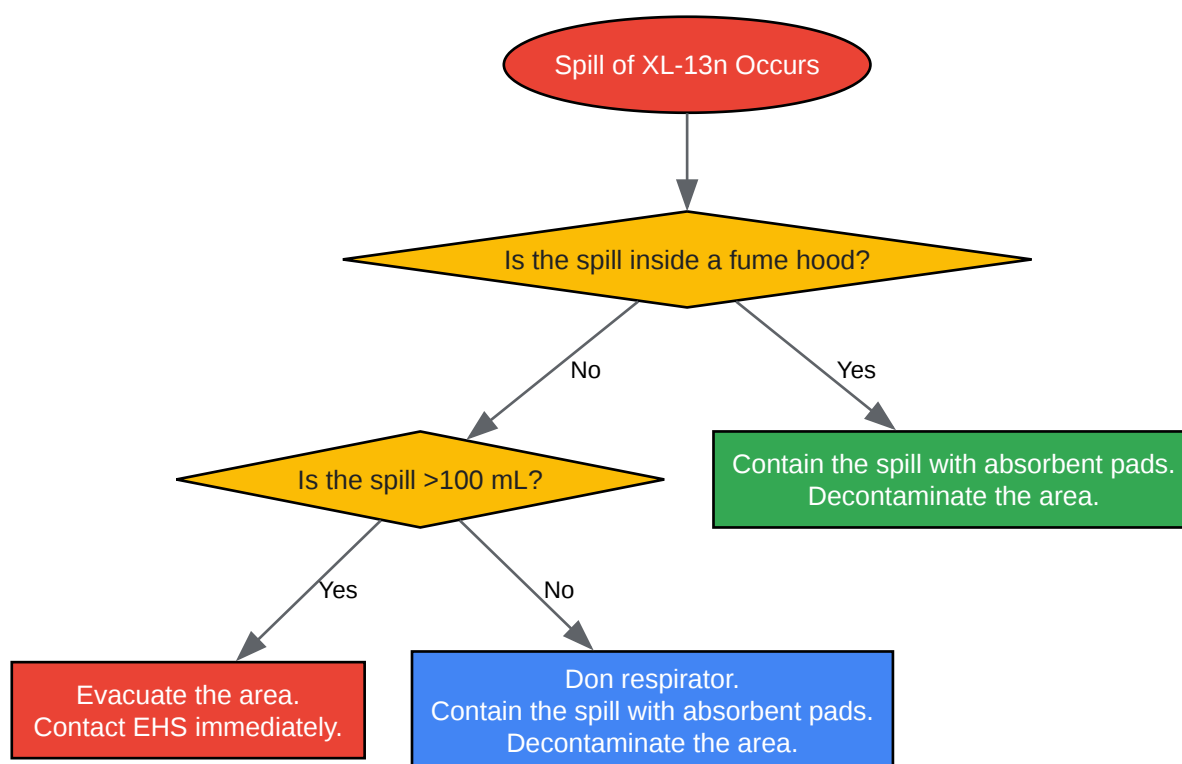
Kinase Inhibition Assay (Example)

This protocol outlines a general method for assessing the inhibitory activity of **XL-13n** against a target kinase.

- Prepare Reagents:
 - Prepare a 10-point serial dilution of **XL-13n** in a suitable assay buffer.
 - Prepare solutions of the target kinase, substrate, and ATP.
- Assay Procedure:

- In a 384-well plate, add 5 μ L of the diluted **XL-13n** solution to each well.
- Add 5 μ L of the kinase solution and incubate for 15 minutes at room temperature.
- Initiate the reaction by adding 10 μ L of the substrate/ATP mixture.
- Allow the reaction to proceed for 60 minutes at 30°C.
- Stop the reaction and measure the output signal (e.g., luminescence, fluorescence) using a plate reader.
- Data Analysis:
 - Calculate the percent inhibition for each concentration of **XL-13n**.
 - Plot the percent inhibition against the log of the **XL-13n** concentration and fit the data to a four-parameter logistic model to determine the IC₅₀ value.

Visualizations



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